Application Note: Detection and Quantification of 11-cis-Retinoic Acid in Biological Samples

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Compound of Interest

Compound Name:	*11-cis-Retinoic acid*
Cat. No.:	*B1241074*

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Introduction

Retinoic acid (RA), a metabolite of vitamin A, is a critical signaling molecule involved in a wide array of biological processes, including embryonic development, cell differentiation, and immune function. RA exists in several isomeric forms, with all-trans-retinoic acid (atRA) being the most studied. **11-cis-retinoic acid** is another isomer, and while its direct biological functions are less characterized than atRA, the precise regulation of all retinoid isomers is crucial for maintaining cellular homeostasis. The accurate detection and quantification of specific RA isomers like **11-cis-retinoic acid** in biological matrices are essential for understanding their physiological roles and for the development of therapeutics targeting retinoid signaling pathways.

This application note provides detailed protocols for the sensitive detection of **11-cis-retinoic acid** in biological samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS). Due to the inherent instability and low endogenous concentrations of many RA isomers, meticulous sample handling and highly sensitive analytical methods are paramount.

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Data Presentation

Endogenous levels of **11-cis-retinoic acid** are often very low and can be below the limit of detection of many analytical methods. Consequently, published quantitative data for this specific isomer is scarce. The table below summarizes reported concentrations of the more abundant all-trans-retinoic acid (atRA) and 13-cis-retinoic acid in various biological samples to provide a contextual reference for expected retinoid concentrations.

Retinoid Isomer	Biological Matrix	Species	Concentration	Citation
all-trans-Retinoic Acid (atRA)	Serum	Mouse	1.9 ± 0.6 pmol/mL	[1]
Liver	Mouse	7 - 9.6 pmol/g	[1]	
Brain	Mouse	5.4 ± 0.4 pmol/g	[1]	
Cerebellum	Mouse	10.7 ± 0.3 pmol/g	[1]	
Cortex	Mouse	2.6 ± 0.4 pmol/g	[1]	
Hippocampus	Mouse	8.4 ± 1.2 pmol/g	[1]	
Striatum	Mouse	15.3 ± 4.7 pmol/g	[1]	
13-cis-Retinoic Acid	Serum	Mouse	1.2 ± 0.3 pmol/mL	[1]
Tissues	Mouse	2.9 - 4.2 pmol/g	[1]	

Signaling Pathway

Retinoic acid signaling is a complex process that involves cellular uptake, metabolism, and nuclear receptor activation to regulate gene expression. Understanding this pathway is crucial for interpreting the significance of measured **11-cis-retinoic acid** levels.

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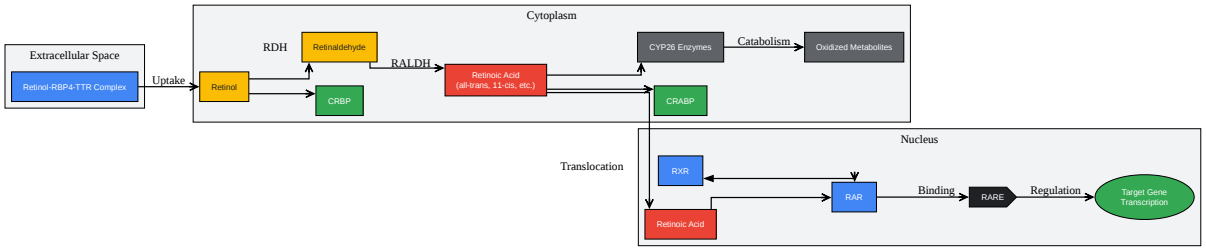

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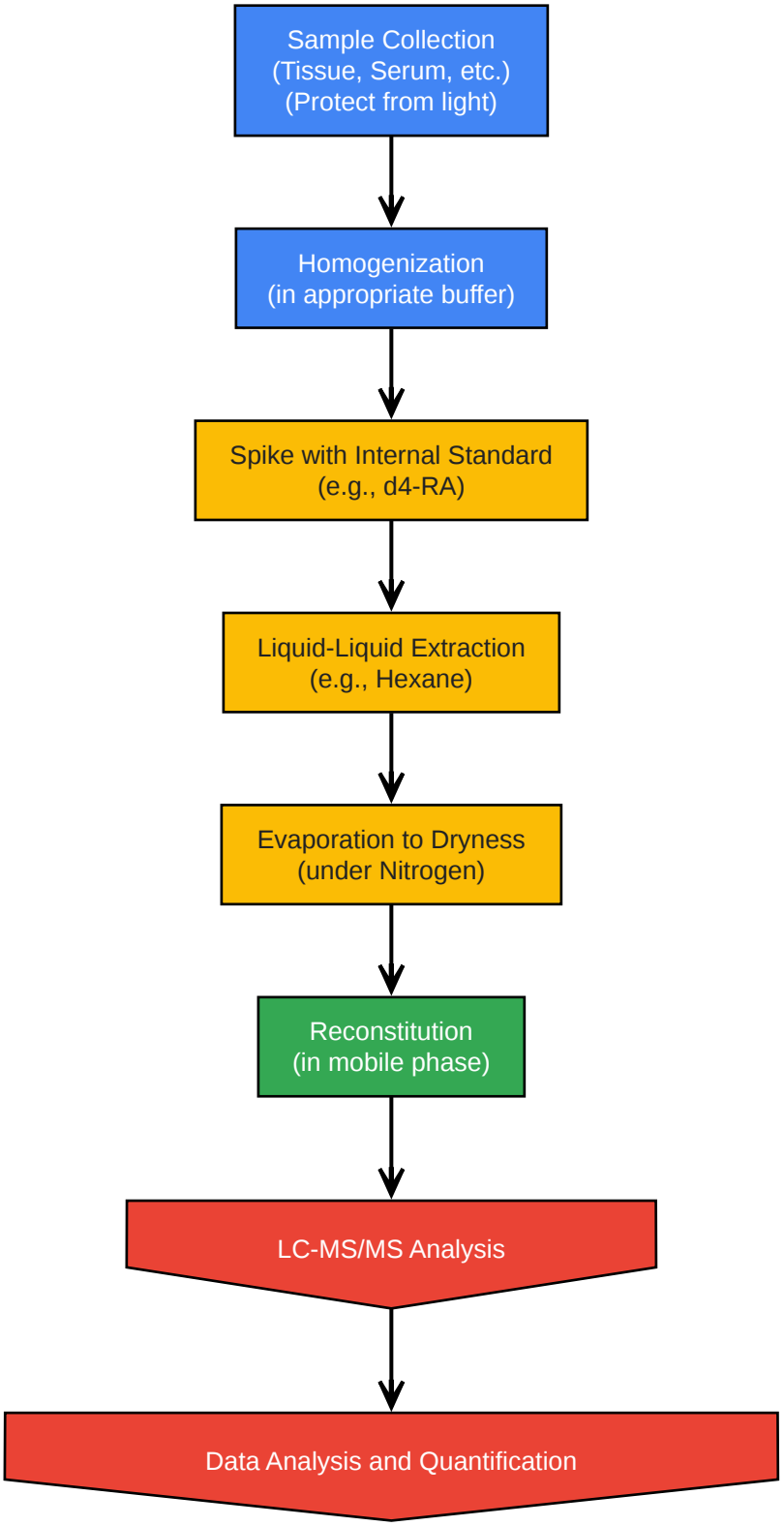

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References

- 1. Quantification of endogenous retinoic acid in limited biological samples by LC/MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
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